

A Technical Guide to 1-Methyllysergol-d3: Properties, Analysis, and Biological Interactions

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Compound of Interest

Compound Name: 1-Methyllysergol-d3

Cat. No.: B15622593

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1-Methyllysergol-d3**, a deuterated derivative of the ergoline alkaloid 1-Methyllysergol. This document details its molecular properties, relevant experimental protocols for its study, and explores its likely interactions with key biological signaling pathways.

Core Molecular Data

The key quantitative data for **1-Methyllysergol-d3** and its non-deuterated counterpart are summarized in the table below. The deuteriation of the 1-methyl group provides a valuable tool for various analytical applications, particularly in mass spectrometry-based assays, where it can be used as an internal standard for the accurate quantification of unlabeled 1-Methyllysergol.

Compound	Molecular Formula	Molecular Weight (g/mol)	CAS Number
1-Methyllysergol-d3	C ₁₇ H ₁₇ D ₃ N ₂ O	271.37	Not Available
1-Methyllysergol	C ₁₇ H ₂₀ N ₂ O	268.35	5572-96-3

Applications in Research

1-Methyllysergol, as an ergoline derivative, is primarily of interest to researchers in the fields of pharmacology and neurobiology due to its structural similarity to other ergoline alkaloids that are known to interact with various neurotransmitter receptors, most notably serotonin (5-HT), dopamine, and adrenergic receptors. The deuterated form, **1-Methyllysergol-d3**, serves as an ideal internal standard for quantitative studies of 1-Methyllysergol in biological matrices using techniques such as liquid chromatography-mass spectrometry (LC-MS).

Experimental Protocols

The study of 1-Methyllysergol and its deuterated analog typically involves a range of standard and specialized experimental techniques. Below are detailed methodologies for key experiments.

Analysis of Ergoline Alkaloids by HPLC-MS/MS

This protocol outlines a general procedure for the quantification of ergoline alkaloids in a given sample, which can be adapted for 1-Methyllysergol.

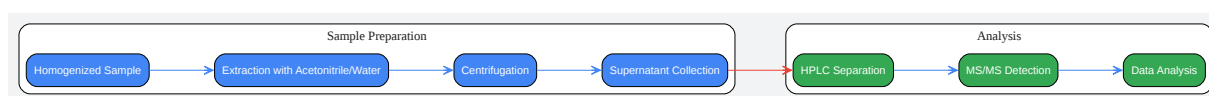
1. Sample Preparation (Extraction):

- Weigh 5 grams of the homogenized sample into a 50 mL polypropylene centrifuge tube.
- Add 20 mL of an extraction solvent (e.g., acetonitrile/water, 80:20, v/v with 0.1% formic acid).
- Vortex the mixture for 1 minute to ensure thorough mixing.
- Agitate on a mechanical shaker for 60 minutes at room temperature.
- Centrifuge the sample at 4000 rpm for 10 minutes.

- Transfer the supernatant to a clean tube. For cleaner samples, a solid-phase extraction (SPE) cleanup step may be employed.

2. HPLC-MS/MS Analysis:

- HPLC System: A high-performance liquid chromatography system capable of gradient elution.
- Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: A linear gradient from 5% to 95% Mobile Phase B over 10 minutes, followed by a 5-minute re-equilibration.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode.
- Detection: Multiple Reaction Monitoring (MRM) is used for quantification. Specific precursor-to-product ion transitions for 1-Methyllysergol and **1-Methyllysergol-d3** would need to be determined by direct infusion of the analytical standards.



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Workflow for the analysis of 1-Methyllysergol.

Receptor Binding Assay

This protocol describes a competitive radioligand binding assay to determine the affinity of 1-Methyllysergol for a specific serotonin receptor subtype.

1. Materials:

- Cell membranes expressing the target human serotonin receptor.
- A specific radioligand for the target receptor (e.g., [^3H]5-HT).
- Unlabeled 1-Methyllysergol at various concentrations.
- Assay buffer (e.g., 50 mM Tris-HCl, 10 mM MgCl_2 , 0.1% BSA, pH 7.4).
- 96-well microplates.
- Glass fiber filters.
- Scintillation cocktail and a scintillation counter.

2. Procedure:

- Prepare serial dilutions of unlabeled 1-Methyllysergol.
- In a 96-well plate, add in the following order:
 - Assay buffer.
 - Either buffer (for total binding), a high concentration of a known non-specific ligand (for non-specific binding), or the diluted 1-Methyllysergol.
 - Radioligand at a concentration close to its K_d .
 - Cell membrane preparation to initiate the binding.
- Incubate the plate at room temperature for a predetermined time to reach equilibrium.
- Terminate the binding by rapid filtration through glass fiber filters using a cell harvester.

- Wash the filters with ice-cold assay buffer to remove unbound radioligand.
- Place the filters in scintillation vials, add scintillation cocktail, and measure the radioactivity.

3. Data Analysis:

- Calculate specific binding by subtracting non-specific binding from total binding.
- Plot the percentage of specific binding against the logarithm of the 1-Methyllysergol concentration.
- Fit the data using a non-linear regression model to determine the IC_{50} value.
- Calculate the inhibitory constant (K_i) using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where $[L]$ is the concentration of the radioligand and K_d is its dissociation constant.

Potential Signaling Pathways

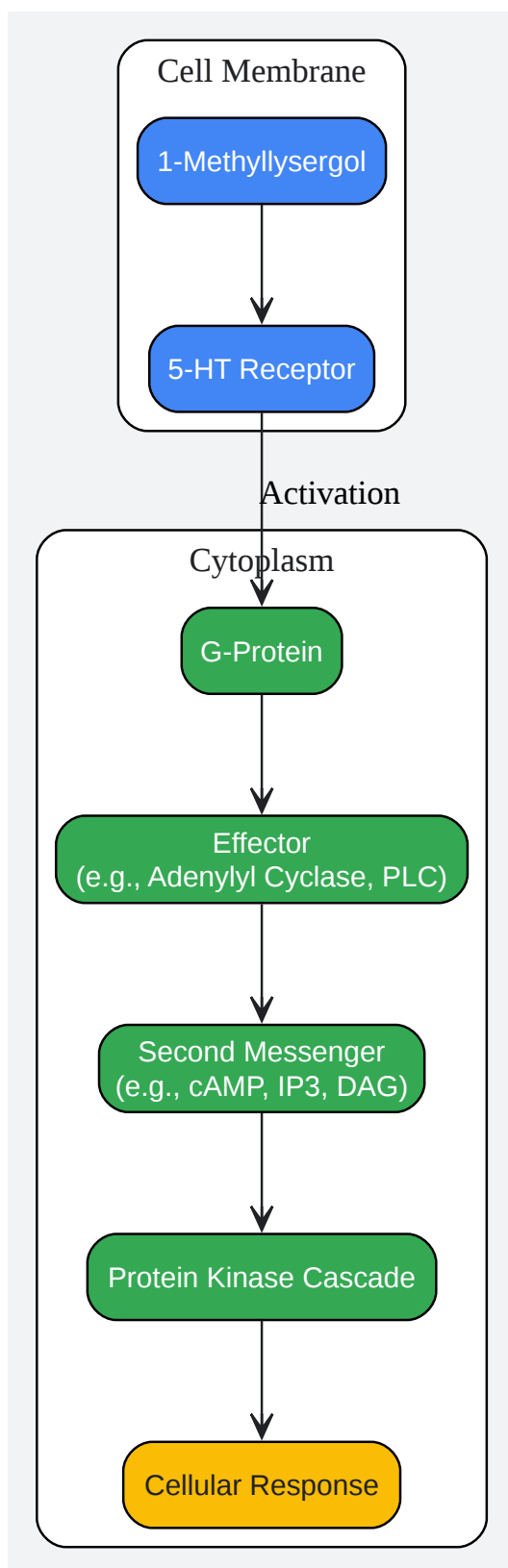
Based on the ergoline structure, 1-Methyllysergol is anticipated to interact with G-protein coupled receptors (GPCRs), particularly serotonin (5-HT) receptors. The downstream signaling pathways activated will depend on the specific receptor subtype and the G-protein to which it couples.

Serotonin Receptor Signaling

Serotonin receptors are a diverse family of GPCRs that can couple to different G-proteins, leading to a variety of intracellular responses.

- **5-HT₁-like Receptors (G_{ai/o}-coupled):** Activation of these receptors typically leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels.
- **5-HT₂-like Receptors (G_{αq/11}-coupled):** These receptors activate phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium, while DAG activates protein kinase C (PKC).

- 5-HT₄, 5-HT₆, 5-HT₇ Receptors (G_s-coupled): Stimulation of these receptors activates adenylyl cyclase, leading to an increase in intracellular cAMP levels and subsequent activation of protein kinase A (PKA).



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A generalized G-protein coupled receptor signaling pathway.

The specific affinity of 1-Methyllysergol for each of these receptor subtypes would need to be determined experimentally to fully elucidate its pharmacological profile and predict its physiological effects. The use of **1-Methyllysergol-d3** as an internal standard in such studies will be crucial for obtaining accurate and reliable quantitative data.

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